

# KX1-004 optimal concentration for Src inhibition

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Compound Focus: **KX1-004**

Cat. No.: S548109

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## KX1-004 Key Technical Data at a Glance

Parameter	Details
Primary Target	Src protein tyrosine kinase (Src-PTK) [1]
Mechanism	Non-ATP competitive inhibitor [1] [2] [3]
Reported IC <sub>50</sub>	40 µM (for isolated Src-PTK) [1] [4] [3]
In Vivo Model (Hearing Loss)	50 mg/kg (subcutaneous injection); 30 µM (local application to the round window) [5] [3]
Solubility (DMSO)	50-100 mg/mL (~175-350 mM) [6] [2]
Solubility (Water)	Insoluble [1] [6]
Molecular Weight	284.29 g/mol [1] [6] [2]
Molecular Formula	C <sub>16</sub> H <sub>13</sub> FN <sub>2</sub> O <sub>2</sub> [1] [6] [2]
Storage	-20°C (powder); solutions stored at -20°C to -80°C and used within 1-2 months [6] [2] [4]

## Experimental Protocols & Application Notes

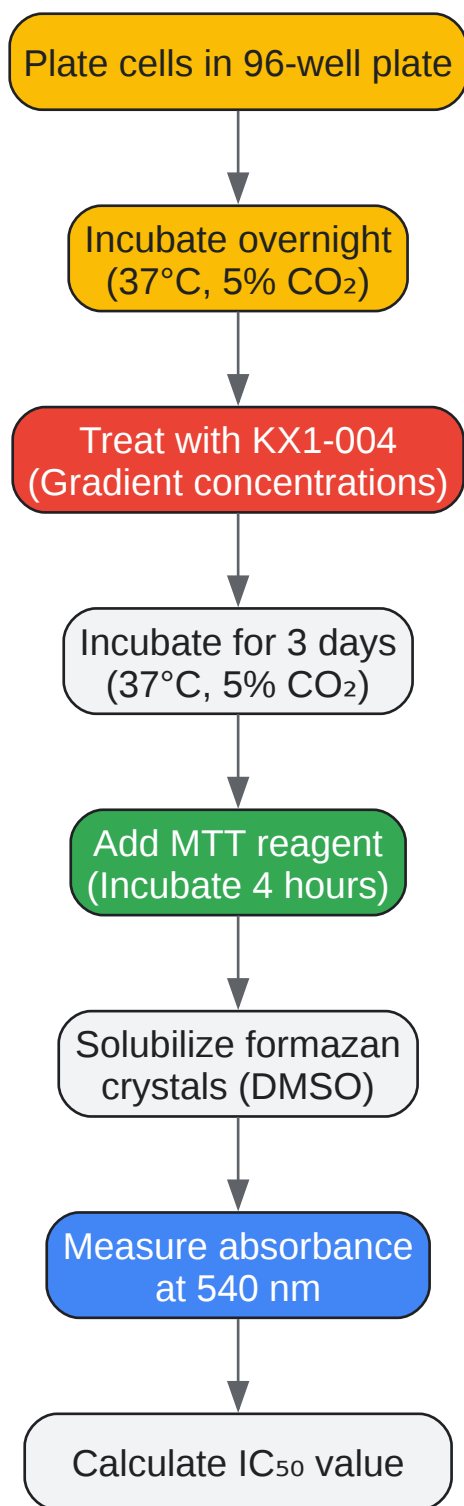
The provided details can guide your experimental planning for using **KX1-004**.

**In Vivo Formulation for Systemic Administration** One study on noise-induced hearing loss administered **KX1-004** systemically via subcutaneous injection [5]. While the exact formulation for injection is not detailed, the general in vivo guidance from suppliers suggests the following for a 2 mg/mL solution [4]:

- **Solvent System:** 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline.
- **Preparation Method:** Dissolve the compound sequentially in the solvents, ensuring the solution is clear before adding the next component. Sonication is recommended to aid dissolution.

**In Vivo Formulation for Local Application** For local application in hearing loss models, a 30  $\mu$ M solution of **KX1-004** was used [3]. The solution was prepared in a vehicle of **DMSO and buffered saline** and applied directly to the round window membrane [5].

**Cell-Based Assay Workflow** Although a specific protocol for **KX1-004** is not provided, the general workflow from a related Src/tubulin inhibitor study (KX-01) can be adapted [7]. The diagram below outlines the key steps.



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## Frequently Asked Questions

**What is the optimal concentration for my cell-based assay?** The **optimal concentration is highly dependent on your specific cell line and experimental context**. The reported IC<sub>50</sub> for the pure Src-PTK enzyme is 40 μM [1]. You should perform a dose-response curve, testing a range around this value (e.g., from low micromolar to 100 μM), to determine the effective concentration in your cellular model.

**Why is my KX1-004 precipitating in the aqueous buffer?** **KX1-004 is highly insoluble in water** [1] [6]. Always prepare a fresh, concentrated stock solution in DMSO first, and then dilute it into your aqueous assay buffer. The final DMSO concentration should be kept as low as possible (typically ≤0.5-1%) to maintain cell viability and avoid solvent effects.

**How should I store KX1-004 to ensure its stability?**

- **Powder:** Store desiccated at **-20°C**. Under these conditions, it is stable for at least 3 years [1] [6].
- **Solution (DMSO stock):** Store at **-20°C or -80°C** and use within 1-2 years. Avoid repeated freeze-thaw cycles by preparing single-use aliquots [2] [4].

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## References

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